

Technical Guide: Physicochemical Properties of the Tripeptide H-Gly-Tyr-Gly-OH

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *H-Gly-Tyr-Gly-OH*

Cat. No.: *B15600345*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise summary of the core physicochemical properties of the tripeptide **H-Gly-Tyr-Gly-OH**, also known as Glycyl-L-tyrosyl-glycine. The information is presented for easy reference by professionals in the fields of biochemistry, drug development, and scientific research.

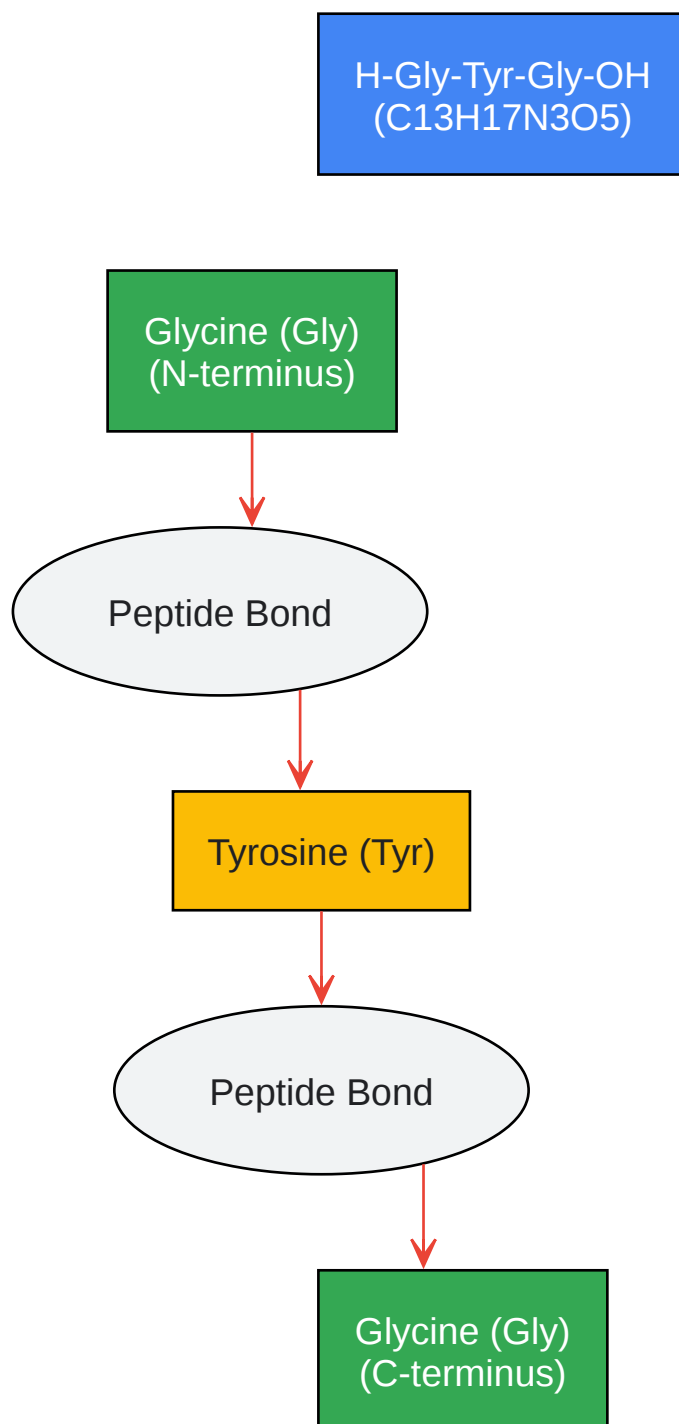
Quantitative Data Summary

The fundamental molecular characteristics of **H-Gly-Tyr-Gly-OH** are summarized in the table below. This data is essential for a variety of experimental calculations, including molarity, mass spectrometry analysis, and stoichiometric considerations in chemical reactions.

Property	Value	Reference
Molecular Formula	C ₁₃ H ₁₇ N ₃ O ₅	[1] [2] [3] [4]
Molecular Weight	295.29 g/mol	[2] [3] [5]
Alternate Molecular Weight	295.3 g/mol	[1] [4]
IUPAC Name	2-[[[(2S)-2-[(2-aminoacetyl)amino]-3-(4-hydroxyphenyl)propanoyl]amino]acetic acid	[3]
CAS Number	6099-08-7	[1] [4]

Molecular Structure and Composition

H-Gly-Tyr-Gly-OH is a tripeptide, which is a short polymer chain composed of three amino acid residues. The structure and composition of this peptide are fundamental to its chemical and biological properties. The diagram below illustrates the logical relationship between the tripeptide and its constituent amino acid components.



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Diagram 1: Composition of the tripeptide **H-Gly-Tyr-Gly-OH**.

Experimental Protocols

Detailed experimental protocols for the determination of the molecular weight and formula for **H-Gly-Tyr-Gly-OH** are not explicitly provided in the referenced search results. However, these properties are typically determined using standard analytical chemistry techniques.

- **Mass Spectrometry (MS):** This is a primary technique for determining the molecular weight of a compound. High-resolution mass spectrometry (HRMS) can provide a highly accurate mass measurement, which can be used to deduce the elemental composition and thus the molecular formula.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR spectroscopy are used to elucidate the chemical structure of the molecule, confirming the connectivity of the atoms and the presence of specific functional groups. This information corroborates the molecular formula determined by other methods.
- **Elemental Analysis:** This method provides the percentage composition of the elements (carbon, hydrogen, nitrogen, oxygen) in the compound, which can be used to empirically determine the molecular formula.

For researchers requiring detailed, validated protocols, it is recommended to consult established analytical chemistry journals and pharmacopeial standards.

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- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of the Tripeptide H-Gly-Tyr-Gly-OH]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15600345#h-gly-tyr-gly-oh-molecular-weight-and-formula]

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